

Technical Support Center: Compatibility of Magnesium Perchlorate with Common Lab Materials

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Compound of Interest

Compound Name:	Magnesium perchlorate hexahydrate
Cat. No.:	B079274

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This technical support center provides guidance on the compatibility of magnesium perchlorate with various materials commonly found in laboratory settings. Magnesium perchlorate is a strong oxidizing agent and a powerful drying agent, and its reactivity requires careful consideration of the materials it comes into contact with to ensure safety and experimental integrity.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with magnesium perchlorate?

A1: Magnesium perchlorate is a strong oxidizer that can intensify fires and cause explosions, especially when in contact with combustible materials, organic substances, or finely divided metals.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) It is also an irritant to the skin, eyes, and respiratory system.[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[10\]](#)

Q2: Can I use plastic containers to store magnesium perchlorate?

A2: The compatibility of magnesium perchlorate with plastics varies. Materials like Polytetrafluoroethylene (PTFE), Polyethylene (PE), and Polypropylene (PP) are generally considered resistant to perchlorate solutions.[\[6\]](#)[\[7\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#) However, it is crucial

to avoid plastics that can be easily oxidized or that contain plasticizers that might react. Always verify compatibility, especially for long-term storage or at elevated temperatures.

Q3: Is it safe to use metal equipment with magnesium perchlorate?

A3: The compatibility with metals depends on the specific metal and the conditions of use. While certain stainless steel alloys (like 304 and 316) and aluminum may be resistant to aqueous solutions of perchlorates, finely divided metals can create explosive mixtures.[\[7\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#) Brass may be less suitable due to the potential for reaction with its zinc component. Always consult specific chemical resistance data and consider the potential for galvanic corrosion if different metals are in contact.

Q4: What are the signs of incompatibility between magnesium perchlorate and a lab material?

A4: Signs of incompatibility can include discoloration, swelling, crazing (formation of fine cracks), softening, or embrittlement of plastics and elastomers. For metals, signs of corrosion such as pitting, discoloration, or the formation of precipitates are indicators of incompatibility. Any unexpected temperature increase upon contact is a serious warning sign of a potentially hazardous reaction.

Q5: Are there any common laboratory chemicals that are highly incompatible with magnesium perchlorate?

A5: Yes, magnesium perchlorate is highly incompatible and can react explosively with dimethyl sulfoxide (DMSO), ethylene oxide, hydrocarbons, and trimethyl phosphite.[\[6\]](#) It should also be kept away from strong acids, as this can lead to the formation of unstable and explosive perchloric acid.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Discoloration or degradation of a plastic container or tubing.	Chemical attack by magnesium perchlorate.	Immediately and safely transfer the magnesium perchlorate to a known compatible container (e.g., glass or PTFE). Discontinue the use of the incompatible plastic.
Visible corrosion on metal parts (e.g., fittings, spatulas).	Reaction between the metal and magnesium perchlorate.	Cease using the corroded metal equipment. Clean any spills and neutralize any residue according to safety protocols. Replace with a more resistant material like a higher grade stainless steel or a compatible non-metallic option.
Unexpected heat generation when magnesium perchlorate contacts a material.	Exothermic reaction, indicating a potentially dangerous incompatibility.	IMMEDIATE ACTION REQUIRED. If safe to do so, isolate the materials. Evacuate the immediate area and consult your institution's safety officer. Do not attempt to cool with water if organic materials are involved, as this could accelerate the reaction.
Cloudiness or precipitation in a magnesium perchlorate solution after contact with a new material.	Leaching of components from the material or a chemical reaction.	Filter a small, representative sample of the solution to identify the precipitate. Discontinue use of the suspect material until its compatibility can be verified through testing.

Data Presentation: Material Compatibility Summary

The following tables provide a summary of the general compatibility of common laboratory materials with perchlorates. This data is largely qualitative and based on information for other perchlorate salts. For critical applications, it is essential to perform specific testing with magnesium perchlorate under your experimental conditions.

Table 1: Compatibility of Plastics with Perchlorates

Material	Compatibility Rating	Notes
Polyethylene (PE)	Good	Generally resistant to aqueous perchlorate solutions. [12] [13] [14] [15]
Polypropylene (PP)	Good	Shows good resistance to aqueous solutions of potassium perchlorate. [6] [11] [16] [25] [26]
Polytetrafluoroethylene (PTFE)	Excellent	Highly resistant to a wide range of chemicals, including perchlorates. [7] [27] [28] [29] [30]
Polyvinyl Chloride (PVC)	Fair to Good	Compatibility can depend on the formulation and presence of plasticizers.

Table 2: Compatibility of Metals with Perchlorates

Material	Compatibility Rating	Notes
Stainless Steel 304	Good	Generally good resistance to perchlorate solutions, but may be susceptible to pitting corrosion in the presence of chlorides.[18][20][31]
Stainless Steel 316	Excellent	Offers better resistance to pitting and crevice corrosion compared to 304 stainless steel.[18][20][23]
Aluminum	Good	Resistant to aqueous perchlorate solutions, but finely powdered aluminum is explosive with perchlorates. [17][21][24]
Brass	Fair	Potential for reaction with the zinc component. Use with caution.[19][32]

Table 3: Compatibility of Elastomers with Perchlorates

Material	Compatibility Rating	Notes
Viton® (FKM)	Good	Generally good chemical resistance.
Neoprene (CR)	Fair to Good	Compatibility can vary; testing is recommended.[33]
Silicone	Fair	May show signs of degradation with strong oxidizers.

Experimental Protocols

For applications where compatibility data is not readily available or for critical uses, it is strongly recommended to perform compatibility testing. The following are summarized methodologies based on ASTM standards.

Experimental Protocol 1: Chemical Resistance of Plastics (Based on ASTM D543)

Objective: To determine the resistance of a plastic material to magnesium perchlorate by measuring changes in physical and mechanical properties after exposure.

Methodology:

- **Specimen Preparation:** Prepare at least three test specimens of the plastic material in a standard shape (e.g., tensile bars, disks).
- **Initial Measurements:** Accurately measure and record the initial weight, dimensions (length, width, thickness), and, if applicable, mechanical properties (e.g., tensile strength, hardness) of each specimen.
- **Immersion:** Immerse the specimens in a solution of magnesium perchlorate of a concentration relevant to the intended application. The immersion should be carried out in a covered container to prevent evaporation.
- **Exposure Conditions:** Maintain the immersion at a constant temperature and for a predetermined duration (e.g., 24 hours, 7 days, 30 days).
- **Post-Exposure Analysis:**
 - After the exposure period, remove the specimens from the solution.
 - Rinse with deionized water and gently wipe dry.
 - Re-measure the weight and dimensions.
 - Visually inspect for any changes such as discoloration, swelling, cracking, or crazing.
 - Re-test the mechanical properties.

- Data Analysis: Calculate the percentage change in weight, dimensions, and mechanical properties. A significant change indicates incompatibility.

Experimental Protocol 2: Corrosion Testing of Metals (Based on ASTM G31)

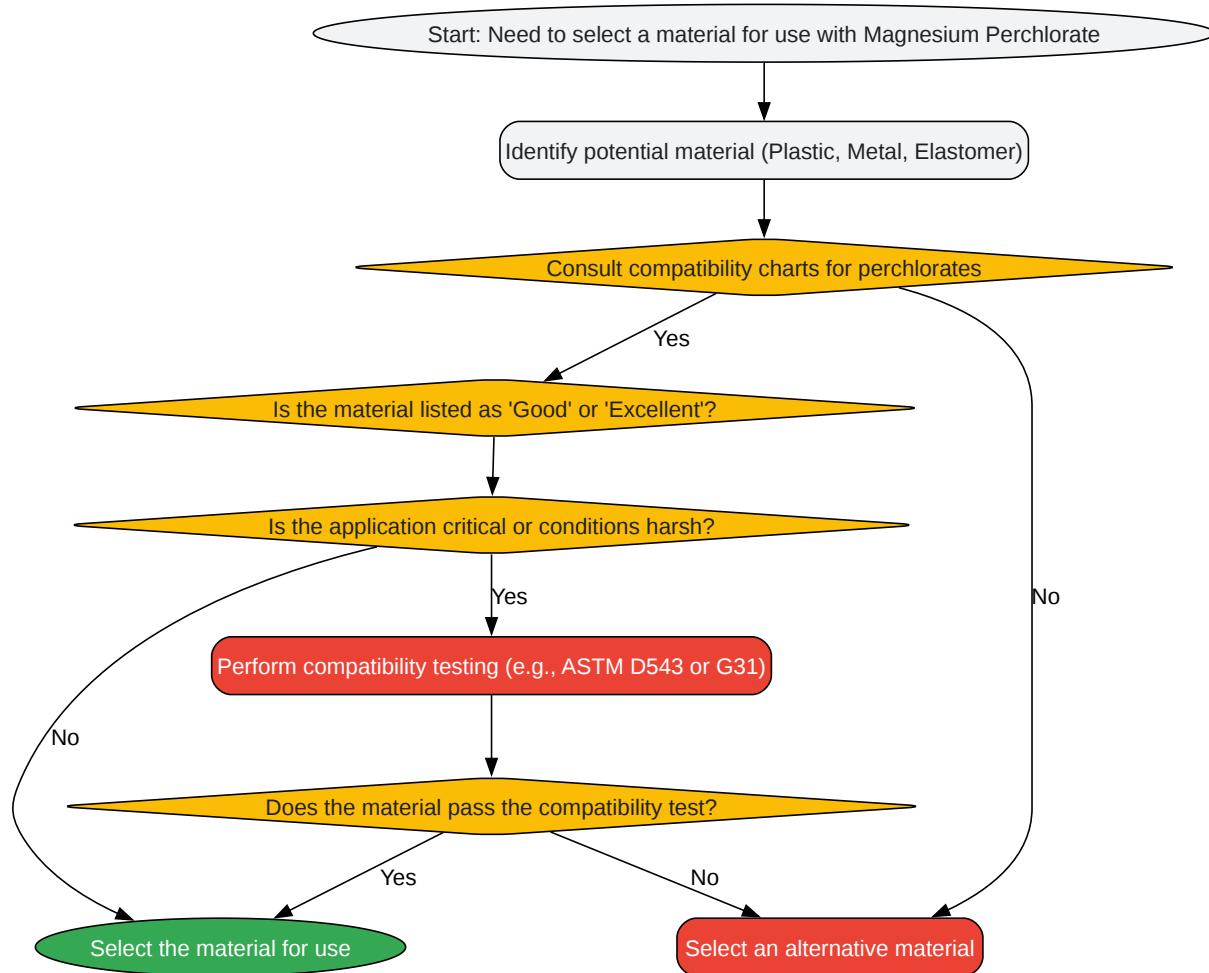
Objective: To determine the corrosion rate of a metal or alloy in the presence of magnesium perchlorate.

Methodology:

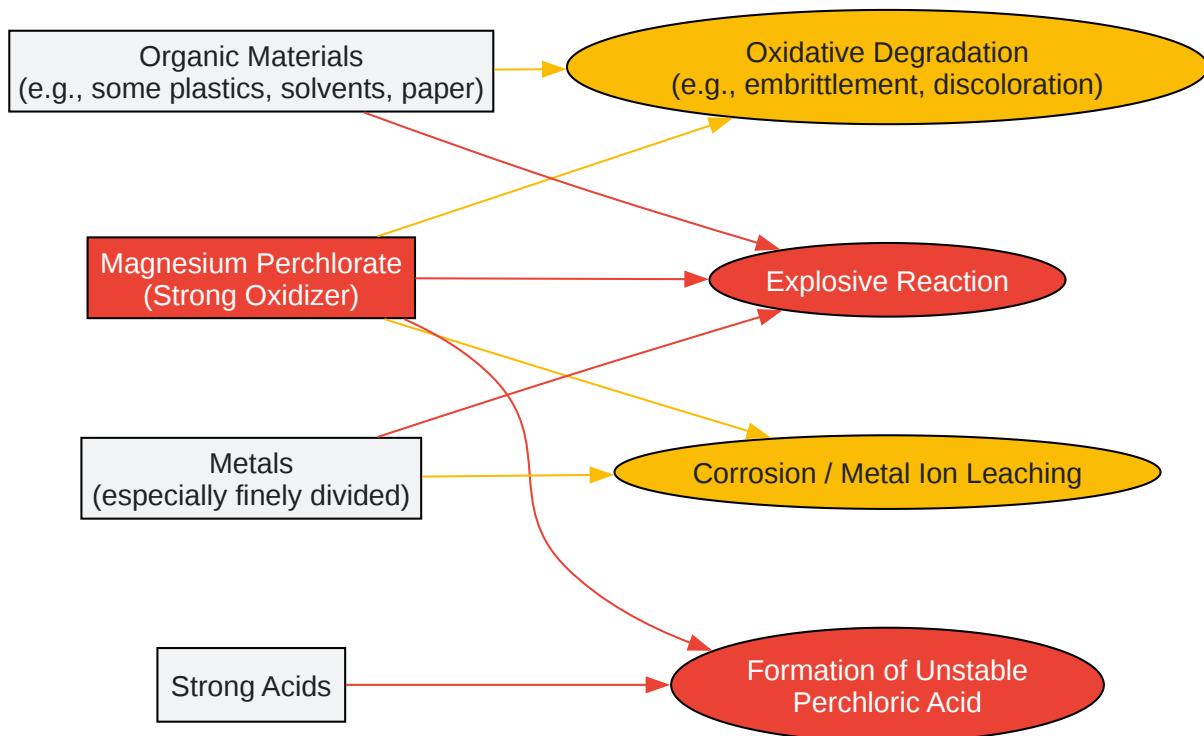
- Specimen Preparation: Prepare at least three replicate test specimens of the metal with a known surface area. Clean the specimens to remove any surface contaminants.
- Initial Weighing: Accurately weigh each specimen to the nearest 0.1 mg.
- Immersion: Immerse the specimens in a magnesium perchlorate solution of a relevant concentration. The volume of the solution should be sufficient to avoid significant changes in concentration due to the corrosion process.
- Exposure Conditions: Maintain the test solution at a constant temperature for a set duration. The duration will depend on the expected corrosion rate.
- Post-Exposure Cleaning and Weighing:
 - At the end of the exposure period, remove the specimens.
 - Clean the specimens to remove all corrosion products using a method that does not remove a significant amount of the base metal.
 - Rinse, dry, and re-weigh the specimens.
- Corrosion Rate Calculation: Calculate the mass loss and determine the corrosion rate using the following formula: $\text{Corrosion Rate (mm/year)} = (K \times W) / (A \times T \times D)$ Where:
 - $K = 8.76 \times 10^4$
 - $W = \text{mass loss in grams}$

- A = surface area in cm²
- T = exposure time in hours
- D = density of the metal in g/cm³

Mandatory Visualization

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Caption: Workflow for selecting compatible lab materials for use with magnesium perchlorate.



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Caption: Potential hazardous reactions and degradation pathways of magnesium perchlorate.

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